

Basic principles of using Quasar 670 labeled probes

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Compound of Interest

Compound Name: Quasar 670

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An In-depth Technical Guide to the Core Principles of Using **Quasar 670** Labeled Probes

For Researchers, Scientists, and Drug Development Professionals

Introduction

Quasar 670 is a fluorescent dye belonging to the cyanine dye family, designed for labeling oligonucleotides.[1][2][3] It fluoresces in the red region of the visible spectrum, with a maximal emission around 670 nm.[1][2] This makes it a widely used alternative to Cyanine-5 (Cy5), with which it shares nearly identical spectral characteristics and photostability.[3][4][5][6][7] **Quasar 670** is a cornerstone in many molecular biology applications, particularly in the development of highly sensitive probes for real-time quantitative PCR (qPCR) and Fluorescence In Situ Hybridization (FISH).[2][8] Its utility is enhanced by its efficient quenching by Black Hole Quencher® (BHQ®) dyes, especially BHQ-2, which is critical for designing specific, high-signal-to-noise assays.[1][2][3]

Core Principles of Quasar 670 Probes

The functionality of **Quasar 670** labeled probes is rooted in the principles of fluorescence and energy transfer.

- **Fluorescence:** Like other fluorophores, **Quasar 670** absorbs light energy at a specific wavelength (its absorption maximum) and, in response, emits light at a longer wavelength (its emission maximum). For **Quasar 670**, the absorption peak is around 647 nm, and it emits light that peaks at approximately 670 nm.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- **Fluorescence Resonance Energy Transfer (FRET):** In many applications, **Quasar 670** is paired with a quencher molecule on the same oligonucleotide probe. When the fluorophore and quencher are in close proximity, the energy absorbed by **Quasar 670** is transferred to the quencher instead of being emitted as light. This non-radiative energy transfer is known as FRET. BHQ dyes are "dark" quenchers, meaning they dissipate the absorbed energy as heat rather than light, leading to a very low background signal. The quenching range of BHQ-2 (550-650 nm) makes it an excellent partner for **Quasar 670**.[\[1\]](#)[\[3\]](#) An enzymatic or hybridization event that separates the dye from the quencher restores fluorescence, allowing for quantitative detection.

Physicochemical and Spectroscopic Properties

The performance of **Quasar 670** is defined by its specific chemical and spectral characteristics. These properties are crucial for designing experiments, selecting appropriate instrumentation, and troubleshooting.

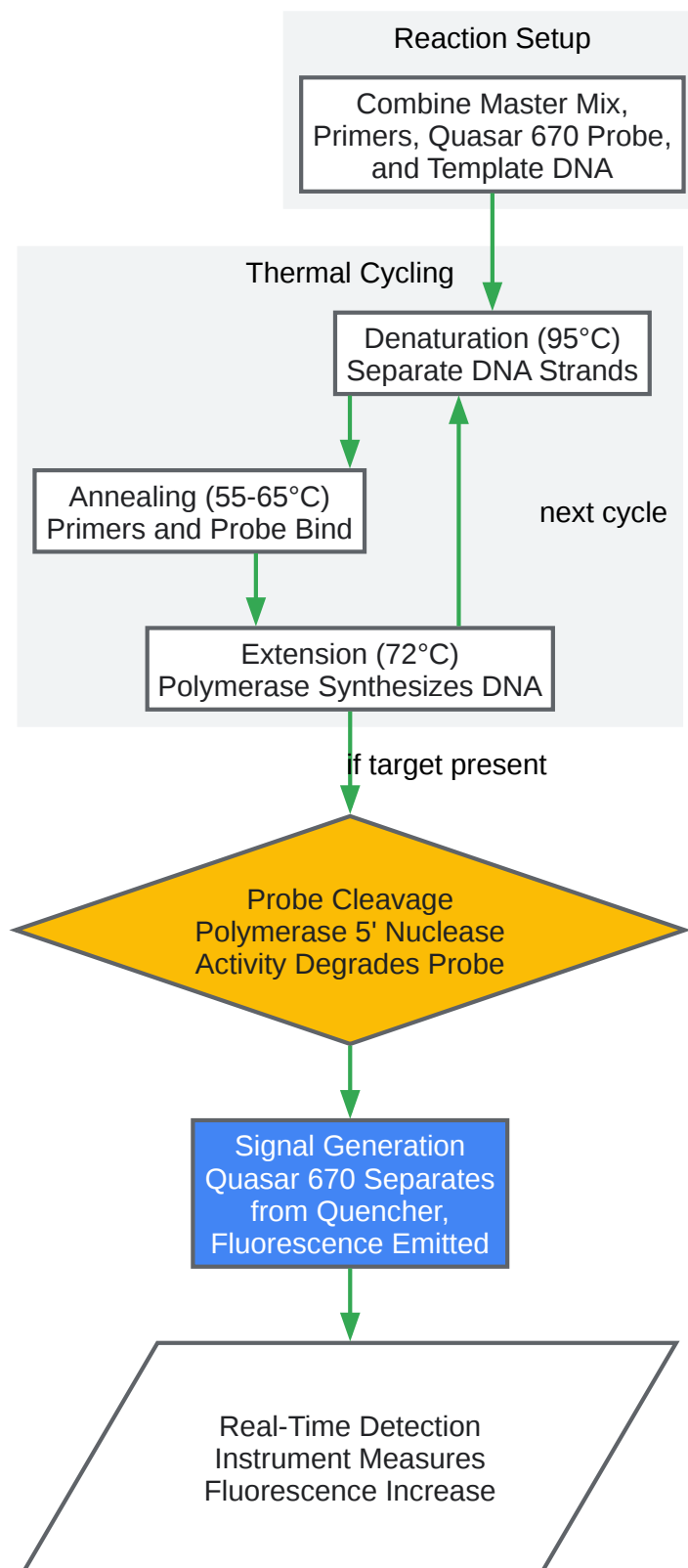
Property	Value	Source(s)
Chemical Family	Indocarbocyanine	[3] [6] [8]
Absorption Maximum (λ_{max})	644 - 647 nm	[1] [8] [10]
Emission Maximum (λ_{em})	666 - 670 nm	[1] [8] [9] [10]
Extinction Coefficient at λ_{max}	187,000 M ⁻¹ cm ⁻¹	[1] [8]
Recommended Quencher(s)	BHQ-2, BBQ 650	[1] [2] [3] [10]
Common Application(s)	qPCR Probes, RNA FISH	[2] [8]
Cy Dye Alternative	Cyanine-5 (Cy5)	[2] [3] [4]

Key Applications and Experimental Protocols

Quasar 670 is predominantly used in assays that require high specificity and sensitivity. Below are the core applications and generalized protocols.

Real-Time qPCR: 5' Nuclease Assay

In this assay, a dual-labeled hydrolysis probe (e.g., a TaqMan® probe) is designed with **Quasar 670** at the 5' end and a BHQ-2 quencher at the 3' end. The probe binds to a specific target sequence between the forward and reverse primers. During PCR amplification, the 5' to 3' exonuclease activity of the DNA polymerase cleaves the probe, separating the **Quasar 670** dye from the quencher. This separation results in an increase in fluorescence proportional to the amount of amplified product.



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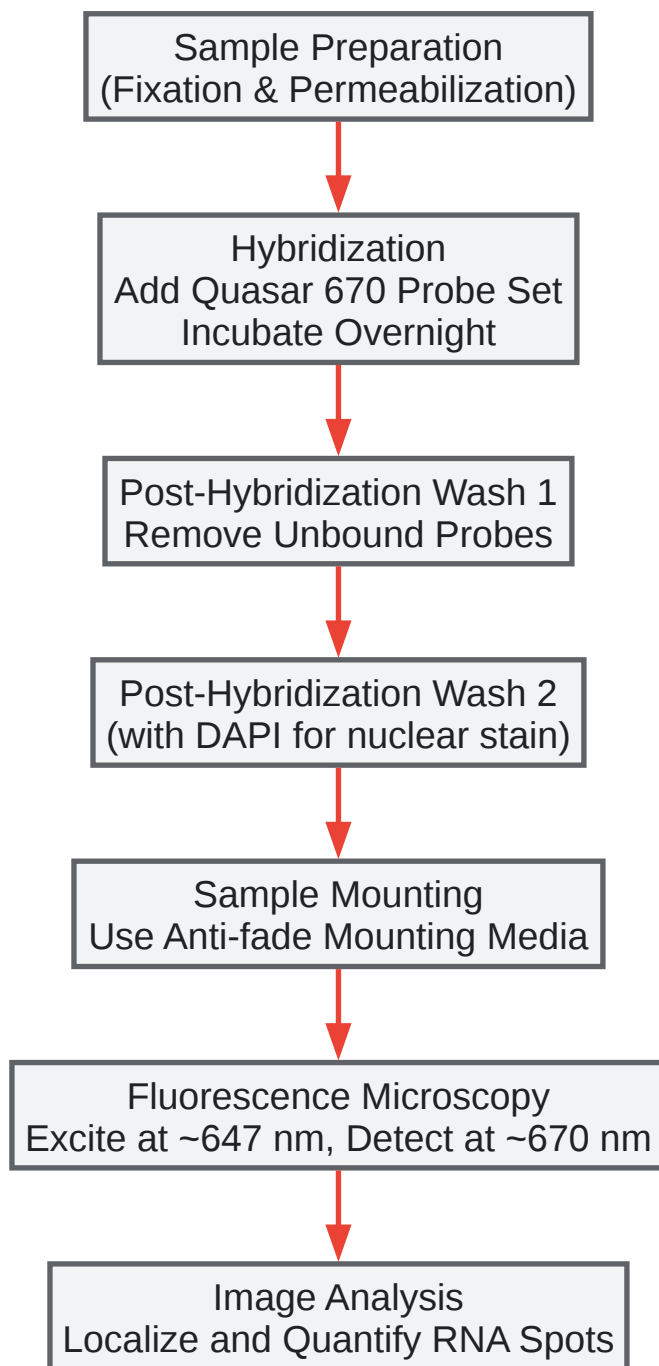
Workflow of a **Quasar 670**-based 5' nuclease qPCR assay.

- Reagent Preparation: Thaw all components (master mix, primers, probe, template DNA) on ice. Mix each solution by vortexing and centrifuge briefly.
- Reaction Mix Assembly: Prepare a master mix for the desired number of reactions (plus 10% overage) in a sterile, nuclease-free tube on ice. For a typical 20 μ L reaction, combine:
 - 10 μ L of 2x qPCR Master Mix
 - 1 μ L of Forward Primer (final concentration 200-500 nM)
 - 1 μ L of Reverse Primer (final concentration 200-500 nM)
 - 0.5 μ L of **Quasar 670**-labeled probe (final concentration 100-250 nM)[[11](#)]
 - Nuclease-free water to a volume of 15 μ L
- Add Template: Vortex and centrifuge the master mix. Aliquot 15 μ L of the master mix into each PCR tube or well. Add 5 μ L of template DNA or cDNA to each reaction.
- Thermal Cycling: Seal the plate or tubes and centrifuge briefly. Place in the real-time PCR instrument and run under the following typical conditions:
 - Initial Denaturation: 95°C for 2-5 minutes.
 - Cycling (40 cycles):
 - Denaturation: 95°C for 15 seconds.
 - Annealing/Extension: 60°C for 60 seconds (acquire fluorescence data at the end of this step).
- Data Analysis: Analyze the amplification curves to determine the quantification cycle (Cq) for each sample.

Fluorescence In Situ Hybridization (FISH)

FISH is a powerful technique for visualizing and localizing specific nucleic acid sequences (RNA or DNA) within cells or tissues. In Stellaris® RNA FISH, multiple short oligonucleotide

probes, each labeled with **Quasar 670**, collectively bind along a target RNA molecule. This creates a bright, diffraction-limited fluorescent spot that can be detected by fluorescence microscopy, allowing for the quantification of individual RNA molecules.



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Generalized workflow for a Stellaris RNA FISH experiment.

- Sample Preparation:
 - Grow adherent cells on coverslips to the desired confluency.
 - Wash briefly with PBS.
 - Fix the cells with 3.7% (v/v) formaldehyde in PBS for 10 minutes at room temperature.
 - Permeabilize the cells by incubating in 70% (v/v) ethanol at 4°C for at least 1 hour (or overnight).
- Hybridization:
 - Rehydrate cells by washing with Wash Buffer A (e.g., 10% formamide, 2x SSC).
 - Prepare the hybridization solution by diluting the **Quasar 670** probe set in Hybridization Buffer (e.g., 10% formamide, 2x SSC, 10% dextran sulfate).
 - Add the hybridization solution to the coverslip, cover with a second coverslip to prevent evaporation, and incubate in a humidified chamber at 37°C for 4-16 hours.
- Washing:
 - Carefully remove the coverslip and wash the cells twice with Wash Buffer A for 30 minutes each at 37°C.
 - For the second wash, a nuclear counterstain like DAPI can be included.
 - Briefly rinse with Wash Buffer B (e.g., 2x SSC).
- Mounting and Imaging:
 - Mount the coverslip onto a microscope slide using an anti-fade mounting medium (e.g., Vectashield® or Prolong® Diamond), which is essential for **Quasar 670**.[\[4\]](#)[\[5\]](#)
 - Allow the mounting medium to cure.

- Image using a fluorescence microscope equipped with appropriate filter sets for **Quasar 670** (e.g., a Cy5 filter set).[\[5\]](#)[\[7\]](#)

Mandatory Considerations for Optimal Performance

- Instrumentation and Filters: Ensure that the microscope or qPCR instrument is equipped with excitation and emission filters appropriate for **Quasar 670**'s spectral profile (excitation ~647 nm, emission ~670 nm).[\[5\]](#)[\[7\]](#)
- Photostability: **Quasar 670** has photobleaching characteristics similar to Cy5.[\[6\]](#)[\[7\]](#) To minimize signal loss during microscopy, use an anti-fade mounting medium, minimize exposure time, and image the far-red channel first when performing multiplex experiments.[\[5\]](#)[\[7\]](#)
- Probe Storage: Reconstituted probes should be stored at 2-8°C in the dark for short-term use (up to a month) or frozen at -15 to -30°C for long-term storage to minimize freeze-thaw cycles.[\[7\]](#)
- Multiplexing: When using **Quasar 670** in multiplex qPCR or FISH, carefully select other fluorophores with minimal spectral overlap to prevent cross-talk between channels.[\[1\]](#)[\[10\]](#)

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